

Personal protective equipment for handling IR-792 perchlorate

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Compound of Interest

Compound Name: IR-792 perchlorate

Cat. No.: B1518422

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Essential Safety and Handling Guide for IR-792 Perchlorate

This guide provides immediate safety, handling, and disposal protocols for **IR-792 perchlorate**, tailored for research scientists and drug development professionals. Following these procedures is critical for ensuring laboratory safety and minimizing environmental impact.

Hazard Identification and Overview

IR-792 perchlorate is a near-infrared (NIR) cyanine dye. While specific toxicity data is largely unavailable, the primary concerns are related to its perchlorate anion and general chemical handling principles. Perchlorate compounds are strong oxidizers and can be hazardous. Contact with skin, eyes, and the respiratory tract should be avoided.

Primary Hazards:

- May cause eye, skin, and respiratory tract irritation.
- Perchlorate compounds can be strong oxidizers, potentially intensifying fires.
- The toxicological properties have not been fully investigated.

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **IR-792 perchlorate**. The following equipment should be used:

PPE Category	Specification
Eye/Face Protection	Use chemical safety goggles and/or a full-face shield that are tested and approved under government standards such as NIOSH (US) or EN 166 (EU).[1]
Hand Protection	Handle with chemical-resistant gloves (e.g., nitrile). Gloves must be inspected before use and disposed of after contamination.[1][2] Use proper glove removal technique.
Body Protection	Wear a lab coat. For larger quantities or when there is a risk of splashing, a chemically resistant apron or suit is recommended.
Respiratory Protection	Not required for normal handling in a well-ventilated area. If dust is generated, use a NIOSH-approved respirator with an appropriate particulate filter.

Safe Handling and Operational Plan

Preparation:

- Read the Safety Data Sheet (SDS) thoroughly before starting any work.
- Ensure a safety shower and eyewash station are readily accessible.
- Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the powder form to avoid dust formation.[1]

Handling the Compound:

- Weighing:

- Perform in a fume hood or a ventilated balance enclosure.
- Use anti-static measures to prevent dispersal of the powder.
- Dissolving:
 - Add the solid **IR-792 perchlorate** to the solvent slowly.
 - Ensure the container is appropriately sized to avoid splashes.
- General Use:
 - Avoid contact with skin and eyes.
 - Do not breathe in dust.
 - Wash hands thoroughly after handling.[\[1\]](#)

Storage and Accidental Release

Storage:

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)
- Keep the container tightly closed.[\[1\]](#)
- Store away from incompatible materials and heat sources.

Accidental Release Measures:

- Spill:
 - Evacuate the area.
 - Wear appropriate PPE.
 - Sweep up the solid material, avoiding dust generation, and place it in a suitable, closed container for disposal.

- Clean the spill area with a suitable solvent and then wash with soap and water.
- Personal Contamination:
 - Skin Contact: Wash off with soap and plenty of water.[1]
 - Eye Contact: Immediately flush eyes with plenty of water as a precaution.[1]
 - Inhalation: Move the person into fresh air. If not breathing, give artificial respiration.[1]
 - Ingestion: Rinse mouth with water. Never give anything by mouth to an unconscious person.[1]

Disposal Plan

All waste containing **IR-792 perchlorate** must be treated as hazardous waste.

Waste Collection:

- Collect unused product and any contaminated materials (e.g., gloves, wipes, pipette tips) in a designated, labeled, and sealed hazardous waste container.

Disposal Method:

- Dispose of the waste through a licensed professional waste disposal service.
- The perchlorate anion is a known environmental contaminant.[3] A recommended procedure for laboratory waste containing perchlorate is neutralization with zero-valent iron under acidic conditions, which reduces perchlorate to chloride.[3]
- Contaminated packaging should be disposed of as unused product.[1]

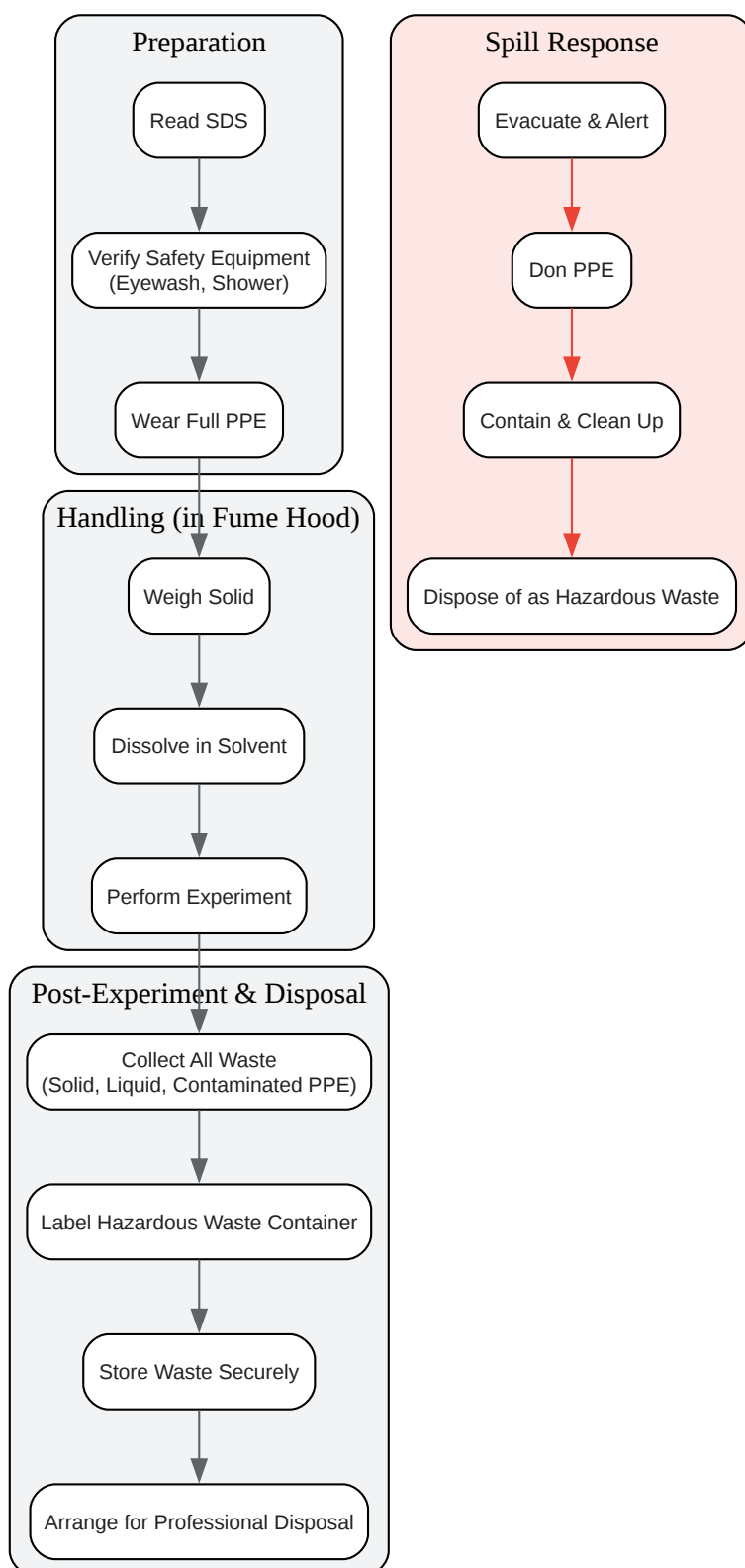
Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **IR-792 perchlorate**.

Property	Value
Molecular Formula	C ₄₂ H ₄₉ ClN ₂ O ₄ S
Molecular Weight	713.37 g/mol
Appearance	Gold, green crystalline powder[1]
Melting Point	201-203 °C[4]
Maximum Absorption (λmax)	~792 nm[4]
Solubility	Soluble in certain organic solvents.[3] Water solubility data is not readily available.
Storage Class	11 - Combustible Solids[4]

Visual Workflow for Handling IR-792 Perchlorate

The following diagram outlines the standard operating procedure for the safe handling and disposal of **IR-792 perchlorate**.



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Caption: Workflow for safe handling and disposal of **IR-792 perchlorate**.

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